

# "CAS number and molecular structure of vinyl acetate"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vinyl acetate

Cat. No.: B146075

[Get Quote](#)

## Vinyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **vinyl acetate**, a crucial chemical intermediate. It covers its fundamental properties, synthesis methodologies, and analytical procedures, tailored for professionals in research and development.

### Core Properties of Vinyl Acetate

**Vinyl acetate**, systematically named ethenyl acetate, is a colorless, flammable liquid with a characteristic sweet, fruity odor. Its significance lies in its vinyl group, which readily participates in polymerization reactions.

CAS Number: 108-05-4

Molecular Formula: C<sub>4</sub>H<sub>6</sub>O<sub>2</sub>

Molecular Structure:

- Structural Formula: CH<sub>3</sub>COOCH=CH<sub>2</sub>
- Simplified Molecular Input Line Entry System (SMILES): CC(=O)OC=C

The molecule consists of an acetyl group bound to a vinyl group through an ester linkage.

## Physicochemical Data

The following table summarizes the key quantitative properties of **vinyl acetate**.

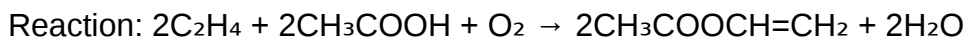
Property	Value	Units
Molecular Weight	86.09	g/mol
Boiling Point	72.7	°C
Melting Point	-93.2	°C
Density	0.934	g/cm <sup>3</sup> at 20°C
Solubility in Water	2.5	g/100 mL at 20°C
Vapor Pressure	115	mmHg at 25°C
Flash Point	-8	°C

## Synthesis of Vinyl Acetate

The industrial production of **vinyl acetate** is primarily achieved through the vapor-phase reaction of ethylene and acetic acid in the presence of oxygen and a palladium-based catalyst. [1][2] An older method involving the addition of acetic acid to acetylene is also utilized, particularly in regions with abundant coal resources.[2]

## Laboratory-Scale Synthesis from Ethylene and Acetic Acid

This section outlines a conceptual laboratory-scale procedure for the synthesis of **vinyl acetate**, based on the principles of the industrial process.



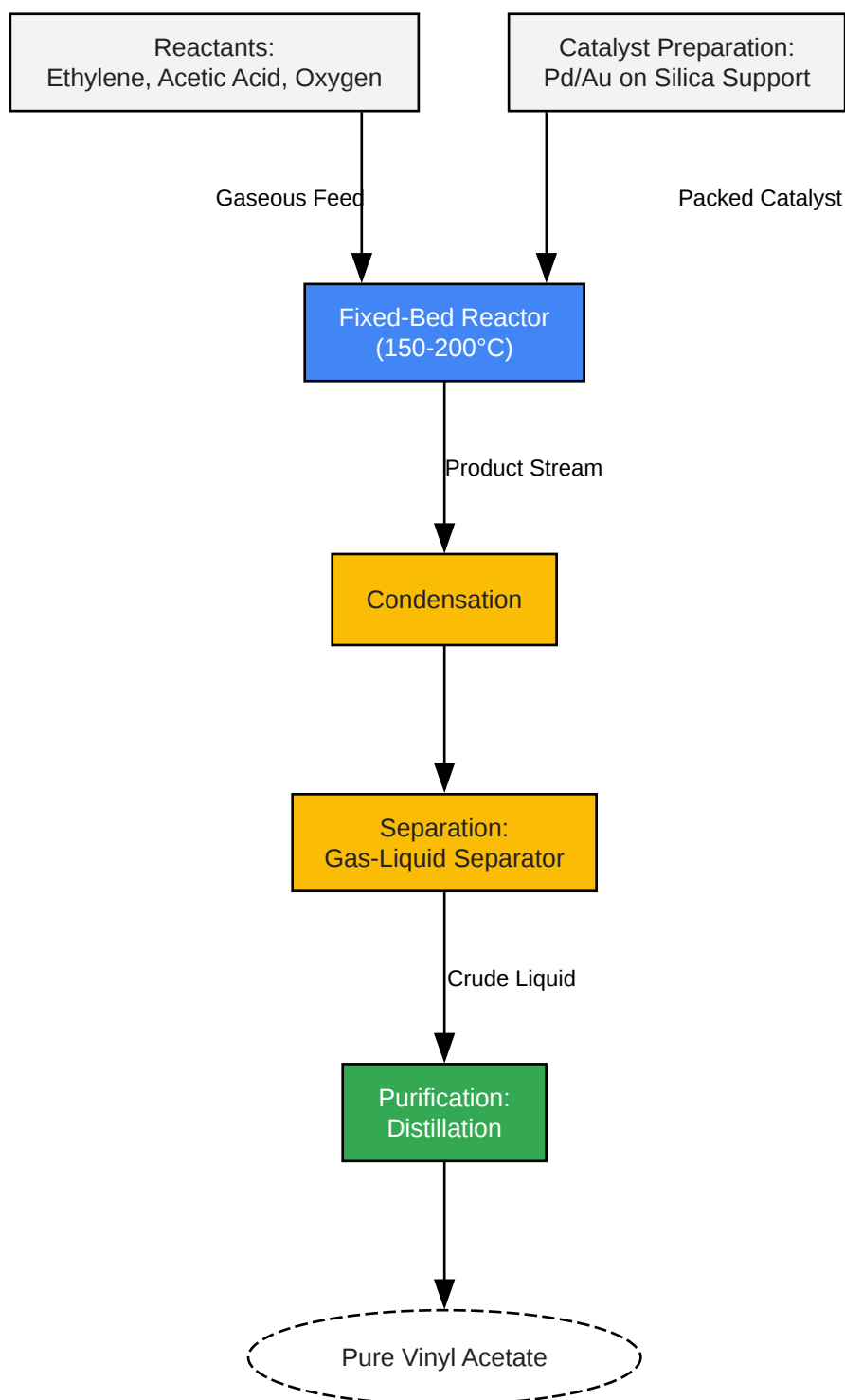
Experimental Protocol:

- Catalyst Preparation (Palladium-Gold on Silica Support):

- Impregnate silica pellets with an aqueous solution of palladium and gold salts (e.g.,  $\text{H}_2\text{PdCl}_4$  and  $\text{HAuCl}_4$ ).
- Dry the impregnated pellets.
- Reduce the metal salts to their metallic form by heating under a stream of a reducing gas (e.g., hydrogen or ethylene).
- The catalyst should be handled under an inert atmosphere to prevent premature oxidation.
- Reactor Setup:
  - A fixed-bed reactor, such as a heated tube furnace, is suitable for this gas-phase reaction.
  - The reactor should be packed with the prepared palladium-gold catalyst.
  - Inlet lines for ethylene, acetic acid vapor, and an oxygen/inert gas mixture should be connected to the reactor. Mass flow controllers are recommended for precise control of the reactant feed rates.
  - The reactor outlet should be connected to a condenser to cool the product stream.
- Reaction Execution:
  - Heat the reactor to the desired temperature, typically in the range of 150-200°C.<sup>[3]</sup>
  - Introduce a carrier gas (e.g., nitrogen) to purge the system.
  - Vaporize acetic acid and mix it with ethylene and the oxygen/inert gas stream before introducing the gaseous mixture into the reactor. The feed composition should be carefully controlled to remain outside of the explosive limits of ethylene and oxygen.
  - Pass the reactant gas mixture over the catalyst bed.
- Product Collection and Purification:
  - The product stream exiting the reactor is cooled in a condenser.
  - The condensate, containing **vinyl acetate**, unreacted acetic acid, and water, is collected.

- The crude **vinyl acetate** can be purified by distillation. Due to the formation of azeotropes, a multi-step distillation or extractive distillation may be necessary for high purity.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Vapor-phase synthesis of **vinyl acetate** from ethylene.

## Analytical Methods

Gas chromatography (GC) is the most common and effective technique for the analysis of **vinyl acetate**, particularly for assessing its purity and quantifying its presence in various matrices.

### Gas Chromatography with Flame Ionization Detection (GC-FID)

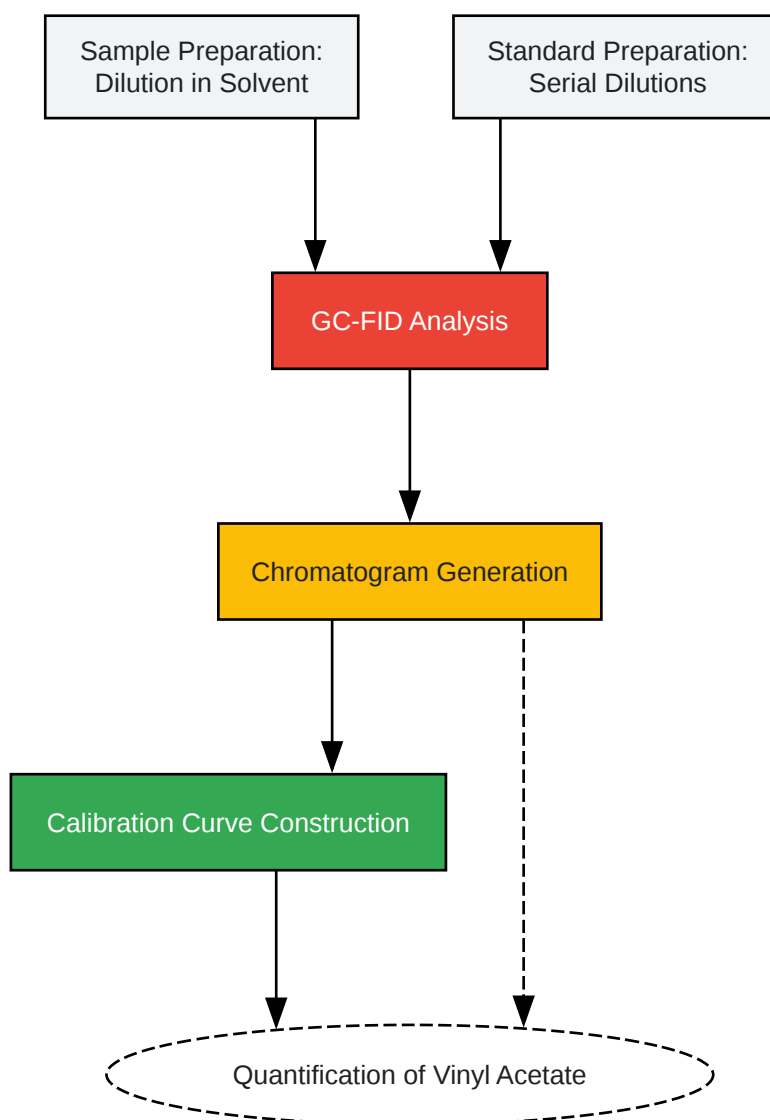
This protocol describes a general procedure for the determination of **vinyl acetate** using GC-FID.

Experimental Protocol:

- Instrumentation:
  - A gas chromatograph equipped with a flame ionization detector (FID).
  - A capillary column suitable for the separation of volatile organic compounds (e.g., a DB-5 or equivalent).
- Reagents and Standards:
  - High-purity **vinyl acetate** standard.
  - A suitable solvent for dilution (e.g., methanol, methylene chloride).
  - Carrier gas (e.g., helium, nitrogen).
  - FID gases (hydrogen and air).
- Standard Preparation:
  - Prepare a stock solution of **vinyl acetate** in the chosen solvent.

- Perform serial dilutions of the stock solution to create a series of calibration standards with known concentrations.
- Sample Preparation:
  - For a synthesized liquid sample, dilute an accurately weighed or measured aliquot in the solvent to a concentration that falls within the range of the calibration standards.
- GC-FID Analysis:
  - Set the GC instrument parameters (e.g., injector temperature, oven temperature program, detector temperature, gas flow rates). A typical starting point for the oven temperature could be an initial hold at 40°C, followed by a ramp to a higher temperature.
  - Inject a fixed volume (e.g., 1 µL) of each standard and sample into the GC.
  - Record the chromatograms.
- Data Analysis:
  - Identify the peak corresponding to **vinyl acetate** based on its retention time, as determined from the analysis of the standards.
  - Measure the peak area for **vinyl acetate** in both the standards and the samples.
  - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
  - Determine the concentration of **vinyl acetate** in the samples by interpolating their peak areas on the calibration curve.

## Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative analysis of **vinyl acetate** by GC-FID.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scribd.com [scribd.com]

- 2. Vinyl acetate: Properties, Production process and Uses\_Chemicalbook [chemicalbook.com]
- 3. US8822717B2 - Vinyl acetate production process - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["CAS number and molecular structure of vinyl acetate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146075#cas-number-and-molecular-structure-of-vinyl-acetate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)